

Personal protective equipment for handling 2-(2-Bromo-5-methoxyphenyl)ethanol

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Compound of Interest

Compound Name:	2-(2-Bromo-5-methoxyphenyl)ethanol
Cat. No.:	B1279433

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Essential Safety and Handling Guide for 2-(2-Bromo-5-methoxyphenyl)ethanol

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **2-(2-Bromo-5-methoxyphenyl)ethanol** (CAS No. 75534-35-9) in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and environmental protection for researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-(2-Bromo-5-methoxyphenyl)ethanol**
- CAS Number: 75534-35-9
- Molecular Formula: C₉H₁₁BrO₂[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Physical Form: Liquid[\[4\]](#)

Hazard Identification and Immediate Precautions

This compound is classified as hazardous. The primary risks include irritation upon contact and toxicity if ingested.[\[4\]](#) Immediate precautionary measures include handling the substance in a

well-ventilated area, preferably a chemical fume hood, and ensuring immediate access to an eyewash station and safety shower.

GHS Hazard Classification:

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	!	Warning	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	!	Warning	H315: Causes skin irritation.[4]
Serious Eye Damage/Irritation	!	Warning	H319: Causes serious eye irritation.[4]
Specific Target Organ Toxicity, Single Exposure	!	Warning	H335: May cause respiratory irritation.[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following PPE is mandatory when handling **2-(2-Bromo-5-methoxyphenyl)ethanol**:

Protection Type	Recommended Equipment	Standards & Specifications
Eye and Face Protection	Chemical splash goggles and a face shield.	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.
Hand Protection	Chemical-resistant gloves. Nitrile for incidental contact; Viton or Norfoil for extended use.	Gloves must comply with EN 374 (EU) or ASTM F739 (US) standards. Inspect before each use.
Body Protection	Chemically resistant lab coat or apron.	Should be fully buttoned.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge.	Required when handling outside of a fume hood or if there is a risk of exceeding exposure limits.

Glove Selection Guidance:

Glove Material	Intended Use	Advantages and Disadvantages
Nitrile	Incidental Contact (Splash Protection)	Good for general use with solvents, oils, and some acids. Tears are visibly indicated. Replace immediately upon splash. [4]
Viton	Extended Contact	Excellent resistance to chlorinated and aromatic solvents. Good resistance to cuts and abrasions but is more expensive. [5]
Norfoil/Silver Shield	Extended Contact	Provides protection against a wide range of hazardous chemicals. Offers a poor fit, but dexterity can be improved by wearing a nitrile glove over it. [4]

Note: No specific occupational exposure limits (OELs) have been established for **2-(2-Bromo-5-methoxyphenyl)ethanol**. In the absence of specific limits, it is crucial to minimize exposure by adhering to the engineering controls and PPE recommendations outlined in this guide.

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial to minimize risk and ensure a safe laboratory environment.

Step-by-Step Handling Protocol

- Preparation:
 - Ensure all work is conducted in a certified chemical fume hood.
 - Confirm that an eyewash station and safety shower are readily accessible.

- Inspect all PPE for integrity before use.
- Have a spill kit readily available.
- Handling:
 - Wear all required PPE before handling the chemical.
 - Carefully measure or weigh the required amount of the liquid within the fume hood.
 - Keep containers tightly closed when not in use.
 - Avoid contact with skin, eyes, and clothing. Do not breathe vapors.
- Post-Handling:
 - Thoroughly decontaminate all non-disposable equipment and glassware after use.
 - Wipe down the work surface in the fume hood.
 - Properly remove and dispose of contaminated PPE as hazardous waste.
 - Wash hands thoroughly with soap and water.

Spill Management Plan

For small spills of **2-(2-Bromo-5-methoxyphenyl)ethanol**:

- Alert Personnel: Notify others in the immediate area of the spill.
- Evacuate: If necessary, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, using the chemical fume hood.
- Don PPE: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- Contain Spill: Use an inert absorbent material such as vermiculite, sand, or a spill pillow to dike and absorb the spill.^[6]

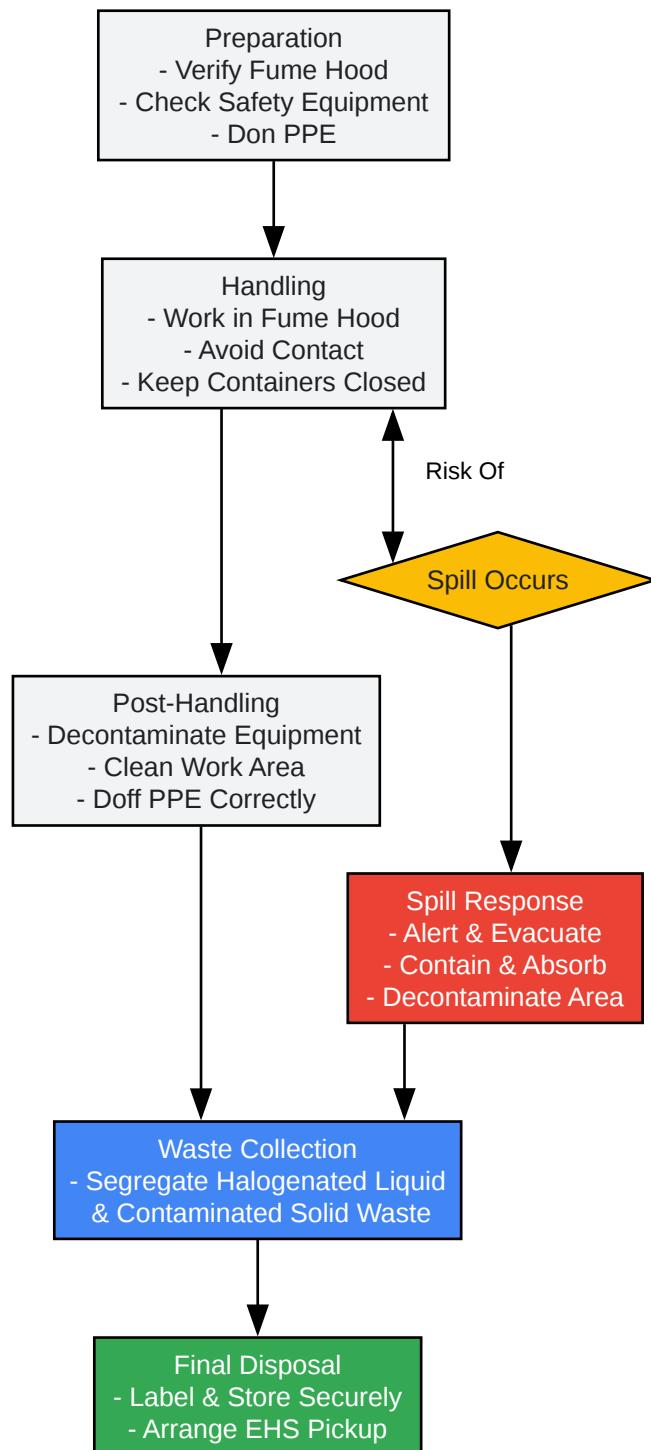
- Collect Waste: Carefully scoop the absorbed material into a designated, chemically compatible, and clearly labeled waste container for halogenated organic waste.
- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or acetone), followed by soap and water. Place all cleaning materials into the waste container.
- Dispose: Seal the waste container and move it to a designated satellite accumulation area for hazardous waste.

Waste Disposal Plan

Chemical waste containing **2-(2-Bromo-5-methoxyphenyl)ethanol** must be treated as hazardous waste.

- Waste Segregation:
 - Liquid Waste: Collect all solutions containing the compound in a dedicated, clearly labeled container for "Halogenated Organic Waste."[\[1\]](#)[\[2\]](#) Do not mix with non-halogenated waste.[\[1\]](#)
 - Solid Waste: All disposable items that have come into contact with the chemical, such as gloves, absorbent materials, and contaminated lab supplies, must be collected in a separate, labeled container for solid hazardous waste.[\[7\]](#)
- Container Management:
 - Use chemically compatible containers (e.g., polyethylene) with tight-fitting lids.
 - Ensure all waste containers are properly labeled with "Hazardous Waste" and the full chemical name.
- Disposal Procedure:
 - Store sealed waste containers in a designated, well-ventilated satellite accumulation area.
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) or licensed hazardous waste disposal service.

Below is a workflow diagram illustrating the safe handling and disposal process for **2-(2-Bromo-5-methoxyphenyl)ethanol**.



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